

An In-depth Technical Guide to the Physical Properties of Hexadecyl Methacrylate

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Compound of Interest

Compound Name: Hexadecyl methacrylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **hexadecyl methacrylate**. The information is curated for professionals in research, scientific exploration, and drug development who utilize this monomer in their work. This document presents quantitative data in a structured format, details relevant experimental protocols, and includes a visualization of a common experimental workflow.

Core Physical Properties of Hexadecyl Methacrylate

Hexadecyl methacrylate, also known as cetyl methacrylate, is a valuable monomer in polymer chemistry. Its long alkyl chain imparts hydrophobicity and flexibility to the resulting polymers, making it suitable for a variety of applications, including as a component in coatings, adhesives, and biomedical materials.^[1] A summary of its key physical properties is presented in Table 1.

Property	Value	Units	Conditions
Molecular Formula	C20H38O2	-	-
Molecular Weight	310.51	g/mol	-
Appearance	Clear, colorless liquid	-	Ambient
Melting Point	15	°C	-
Boiling Point	190-191	°C	@ 5 Torr
154-155	°C	@ 0.3 Torr	
Density	0.8612	g/cm ³	@ 20 °C
Refractive Index	1.45	-	@ 20 °C
Flash Point	168.8	°C	-
Vapor Pressure	1.02 x 10 ⁻⁴	mm Hg	@ 25 °C (Extrapolated)
Viscosity	6.24	mm ² /s	-
Solubility	Soluble in benzene, MEK, THF, toluene.[2]	-	-

Experimental Protocols for Property Determination

The accurate determination of the physical properties of **hexadecyl methacrylate** is crucial for its application and for quality control. Standardized methods from organizations such as ASTM International, the Organisation for Economic Co-operation and Development (OECD), and the International Organization for Standardization (ISO) are employed for these measurements.

1. Melting Point Determination (ASTM E324)

The melting point of a crystalline solid is the temperature at which it transitions to a liquid state. For a substance like **hexadecyl methacrylate**, which has a melting point near room temperature, a capillary tube method is commonly used.

- Principle: A small, uniform sample is heated at a controlled rate in a capillary tube. The temperatures at which the substance begins to melt and at which it is completely molten are recorded as the melting range.^{[3][4][5]}
- Apparatus: A melting point apparatus with a heated block or bath, a thermometer or temperature sensor, and capillary tubes.
- Procedure:
 - A small amount of the **hexadecyl methacrylate** sample is introduced into a thin-walled capillary tube, sealed at one end.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
 - The temperature at which the first drop of liquid appears is recorded as the initial melting point.
 - The temperature at which the last solid crystal melts is recorded as the final melting point.
 - For high-purity substances, the melting range should be narrow.^[4]

2. Boiling Point Determination (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^{[2][6][7][8][9]} Since **hexadecyl methacrylate** has a high boiling point at atmospheric pressure, it is often measured under reduced pressure (vacuum) to prevent decomposition.

- Methods: Several methods are described in the OECD guideline, including the ebulliometer method, the dynamic method, and the distillation method.^{[2][6][8]}
- Apparatus: A distillation flask, a heating mantle, a condenser, a thermometer or temperature sensor, a vacuum pump, and a manometer.
- Procedure (Distillation Method):

- The **hexadecyl methacrylate** sample is placed in the distillation flask with boiling chips.
- The apparatus is assembled, and the system is evacuated to the desired pressure.
- The sample is heated, and the temperature is monitored.
- The boiling point is the temperature at which the liquid and vapor are in equilibrium, and this temperature remains constant during the distillation of the pure substance.

3. Density Determination (ISO 1183-1)

Density is the mass per unit volume of a substance. For liquids like **hexadecyl methacrylate**, several methods can be used, including the hydrometer, pycnometer, and oscillating U-tube methods.

- Principle (Pycnometer Method): The mass of a precisely known volume of the liquid is determined at a specific temperature.[\[10\]](#)
- Apparatus: A pycnometer (a glass flask with a precise volume), a balance, and a constant-temperature bath.
- Procedure:
 - The empty pycnometer is weighed.
 - The pycnometer is filled with the **hexadecyl methacrylate** sample, ensuring no air bubbles are present.
 - The filled pycnometer is placed in a constant-temperature bath until it reaches thermal equilibrium.
 - The pycnometer is removed, cleaned, dried, and weighed.
 - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

4. Refractive Index Determination (ASTM D1747)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a fundamental physical property used for identification and purity assessment.

[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Principle: The refractive index is measured using a refractometer, which determines the angle at which light is bent when passing from a reference prism to the sample.[\[14\]](#)[\[15\]](#)
- Apparatus: An Abbé refractometer or a digital refractometer, a light source (typically a sodium D-line source), and a constant-temperature circulator.
- Procedure:
 - The refractometer prism is cleaned and calibrated with a standard of known refractive index.
 - A few drops of the **hexadecyl methacrylate** sample are placed on the prism.
 - The prism is closed, and the sample is allowed to reach the desired temperature.
 - The instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
 - The refractive index is read from the instrument's scale.

5. Viscosity Determination (Brookfield Method)

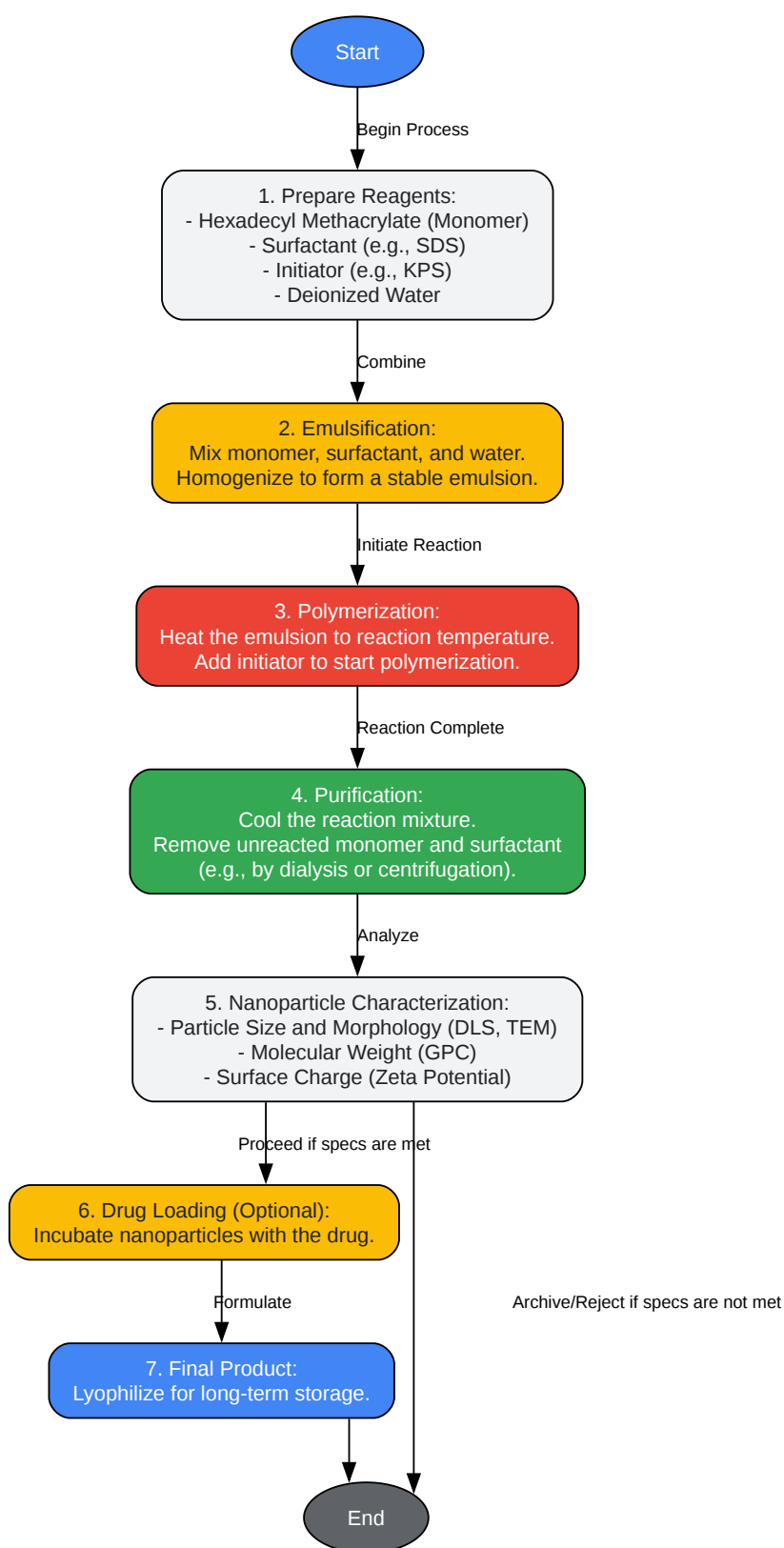
Viscosity is a measure of a fluid's resistance to flow. For liquids like **hexadecyl methacrylate**, a rotational viscometer, such as a Brookfield viscometer, is commonly used.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Principle: The torque required to rotate a spindle immersed in the fluid at a constant speed is measured. This torque is proportional to the viscosity of the fluid.[\[18\]](#)[\[19\]](#)
- Apparatus: A Brookfield viscometer with a set of spindles, a sample container, and a constant-temperature bath.
- Procedure:

- The appropriate spindle and speed are selected based on the expected viscosity of the sample.
- The **hexadecyl methacrylate** sample is placed in the container and brought to the desired temperature.
- The viscometer is leveled, and the spindle is immersed in the sample to the marked depth.
- The motor is turned on, and the spindle is allowed to rotate until a stable reading is obtained.
- The viscosity is read from the instrument's display or calculated from the dial reading and a conversion factor.

Experimental Workflow: Synthesis of Poly(hexadecyl methacrylate) Nanoparticles for Drug Delivery

Hexadecyl methacrylate is frequently used in the synthesis of polymers for biomedical applications, such as drug delivery systems. The following diagram illustrates a typical workflow for the preparation of poly(**hexadecyl methacrylate**) nanoparticles via emulsion polymerization, a common technique for producing polymer nanoparticles.



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Caption: Workflow for Poly(**hexadecyl methacrylate**) Nanoparticle Synthesis.

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